

A Comparative Spectroscopic Guide to Structurally Similar Piperazinyl Anilines

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Compound of Interest

Compound Name: 3-Chloro-2-(4-methylpiperazin-1-yl)aniline

CAS No.: 189761-97-5

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Welcome to a detailed comparative analysis of structurally similar piperazinyl anilines, a class of compounds holding significant interest for researchers, scientists, and drug development professionals. The piperazinyl aniline scaffold is a common motif in medicinal chemistry, and a nuanced understanding of how subtle structural modifications impact spectroscopic signatures is crucial for unambiguous characterization, purity assessment, and structure-activity relationship (SAR) studies. This guide moves beyond a simple recitation of spectral data, offering insights into the causal relationships between molecular structure and spectroscopic output.

This document is structured to provide a comprehensive, yet accessible, overview. We will delve into the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS)—and explore how minor chemical alterations on the piperazinyl aniline core manifest in their respective spectra. The protocols and data presented herein are designed to be self-validating, empowering you to confidently apply these principles in your own research.

The Chemical Landscape: Our Comparative Cohort

For the purpose of this guide, we will focus on a comparative analysis of three structurally related piperazinyll anilines:

- 4-(Piperazin-1-yl)aniline (PzA): The parent compound, providing a baseline spectroscopic signature.
- 4-(4-Methylpiperazin-1-yl)aniline (Me-PzA): Introduces a small alkyl substituent on the distal nitrogen of the piperazine ring.[1][2]
- 1-(4-Chlorophenyl)piperazine (Cl-Pz): While not an aniline, this compound is included to illustrate the effect of a substituent on the phenyl ring directly attached to the piperazine, a common structural isomer of interest.

The structural similarities and differences among these compounds provide an excellent platform for a comparative spectroscopic investigation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Environments

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For piperazinyll anilines, both ^1H and ^{13}C NMR provide a wealth of information regarding the electronic environment of each atom.

Experimental Protocol: ^1H and ^{13}C NMR Analysis

A standardized protocol for acquiring high-quality NMR spectra of piperazinyll anilines is as follows:

- Sample Preparation: Dissolve 5-10 mg of the analyte in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.[3]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing chemical shifts to δ 0.00 ppm.[3]
- Instrument Setup:

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to optimize homogeneity.
- ¹H NMR Acquisition:
 - Set the spectral width to encompass the expected proton chemical shifts (typically 0-10 ppm).
 - Employ a standard 90° pulse sequence.
 - Acquire a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Set the spectral width to cover the expected carbon chemical shifts (typically 0-160 ppm).
 - Utilize a proton-decoupled pulse sequence to simplify the spectrum.
 - Acquire a larger number of scans compared to ¹H NMR due to the lower natural abundance of ¹³C.

Comparative ¹H NMR Data

Compound	Aromatic Protons (δ, ppm)	Piperazine Protons (δ, ppm)	Other Protons (δ, ppm)	Solvent
PzA	~6.6-6.9 (m, 4H)	~2.9-3.1 (m, 8H)	~3.5 (br s, 2H, NH ₂)	DMSO-d ₆
Me-PzA	~6.6-6.9 (m, 4H)	~2.4-2.6 (t, 4H), ~3.0-3.2 (t, 4H)	~2.2 (s, 3H, N-CH ₃)	DMSO-d ₆
Cl-Pz	~6.9 (d, 2H), ~7.2 (d, 2H)	~3.1-3.3 (m, 8H)	-	DMSO-d ₆

Expert Insights:

- **Aniline Ring Protons:** In PzA and Me-PzA, the electron-donating amino group causes the aromatic protons to be shielded, appearing at a relatively upfield region (~6.6-6.9 ppm). The splitting patterns are often complex due to second-order effects.
- **Piperazine Protons:** In the parent PzA, the eight piperazine protons are chemically equivalent and appear as a multiplet. In Me-PzA, the methyl group on one nitrogen breaks this symmetry, leading to two distinct triplets for the two sets of inequivalent methylene groups.^[1] The protons on the carbons adjacent to the methylated nitrogen are slightly shielded compared to those in PzA.
- **Substituent Effects:** The N-methyl group in Me-PzA gives rise to a characteristic singlet around 2.2 ppm.^[1] In Cl-Pz, the electron-withdrawing chlorine atom deshields the aromatic protons, shifting them downfield. The para-substitution pattern results in two distinct doublets.

Comparative ¹³C NMR Data

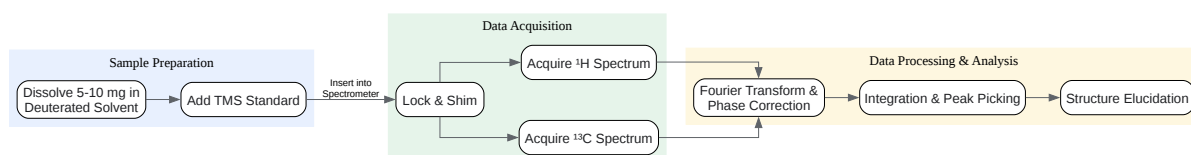
Compound	Aromatic Carbons (δ, ppm)	Piperazine Carbons (δ, ppm)	Other Carbons (δ, ppm)	Solvent
PzA	~114, ~120, ~140, ~145	~46, ~50	-	DMSO-d ₆
Me-PzA	~114, ~120, ~140, ~145	~46, ~54	~48 (N-CH ₃)	DMSO-d ₆
Cl-Pz	~117, ~129, ~125, ~150	~48, ~50	-	DMSO-d ₆

Expert Insights:

- The carbon signals of the aniline ring in PzA and Me-PzA are found at similar chemical shifts.
- In Me-PzA, the carbons of the piperazine ring adjacent to the methyl group are shifted downfield due to the inductive effect of the alkyl group. The N-methyl carbon itself appears around 48 ppm.

- For Cl-Pz, the carbon attached to the chlorine atom (ipso-carbon) is significantly deshielded, appearing around 125 ppm, while the para-carbon is also deshielded to around 150 ppm.

Visualization of NMR Workflow



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Caption: A streamlined workflow for NMR analysis of piperazinyl anilines.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the presence of key functional groups within a molecule.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Sample Preparation:** For solid samples, a small amount of the powder is placed directly onto the ATR crystal. For liquid samples, a single drop is sufficient.
- Background Spectrum:** Acquire a background spectrum of the clean, empty ATR crystal.
- Sample Spectrum:** Place the sample on the crystal and acquire the sample spectrum. The instrument software will automatically subtract the background.

- Data Analysis: Identify characteristic absorption bands and compare their positions and intensities.

Comparative IR Data

Compound	N-H Stretch (cm ⁻¹)	C-H Stretch (cm ⁻¹)	C=C Stretch (Aromatic) (cm ⁻¹)	C-N Stretch (cm ⁻¹)
PzA	~3400-3200 (two bands)	~3050-2800	~1620, ~1520	~1280
Me-PzA	~3400-3200 (two bands)	~3050-2800	~1620, ~1520	~1280
Cl-Pz	None	~3050-2800	~1600, ~1500	~1250

Expert Insights:

- N-H Stretching: The primary amine group (-NH₂) in PzA and Me-PzA gives rise to two characteristic sharp bands in the 3400-3200 cm⁻¹ region, corresponding to the symmetric and asymmetric stretching vibrations.[4][5] The absence of these bands in the spectrum of Cl-Pz is a key differentiating feature.
- C-H Stretching: All three compounds exhibit C-H stretching vibrations from the aromatic ring (above 3000 cm⁻¹) and the piperazine ring (below 3000 cm⁻¹).
- C=C Aromatic Stretching: The aromatic ring C=C stretching vibrations appear as a pair of bands around 1620 cm⁻¹ and 1520 cm⁻¹.
- C-N Stretching: The C-N stretching of the aromatic amine in PzA and Me-PzA is typically observed around 1280 cm⁻¹. [5]

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, which are influenced by the extent of conjugation and the presence of auxochromes.

Experimental Protocol: UV-Vis Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., methanol, ethanol, or acetonitrile). A typical concentration is in the range of 1-10 $\mu\text{g/mL}$.
- **Blank Spectrum:** Record the spectrum of the pure solvent to be used as a blank.
- **Sample Spectrum:** Record the absorption spectrum of the sample solution over a range of approximately 200-400 nm.
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}).

Comparative UV-Vis Data

Compound	λ_{max} (nm)	Solvent
PzA	~240, ~295	Methanol
Me-PzA	~240, ~295	Methanol
Cl-Pz	~255	Methanol

Expert Insights:

- The aniline moiety in PzA and Me-PzA results in two characteristic absorption bands. The more intense band around 240 nm is due to a $\pi \rightarrow \pi^*$ transition, while the weaker band at longer wavelength (~295 nm) is attributed to an $n \rightarrow \pi^*$ transition.^[6]
- The presence of the electron-donating piperazinyl group acts as an auxochrome, causing a bathochromic (red) shift compared to unsubstituted aniline.
- The N-methyl group in Me-PzA has a negligible effect on the λ_{max} compared to PzA.
- In Cl-Pz, the chromophore is the chlorophenyl group. The chlorine atom acts as an auxochrome, and a single primary absorption band is typically observed.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an indispensable tool for determining the molecular weight of a compound and gaining structural information from its fragmentation pattern.

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

- **Sample Introduction:** The sample is introduced into the ion source, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** The sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z).
- **Detection:** The abundance of each ion is measured, generating a mass spectrum.

Comparative Mass Spectrometry Data

Compound	Molecular Ion (M^+) (m/z)	Key Fragment Ions (m/z)
PzA	177	134, 106, 85
Me-PzA	191	134, 106, 99
Cl-Pz	196/198	153/155, 111/113, 85

Expert Insights:

- **Molecular Ion:** The molecular ion peak is a key indicator of the compound's molecular weight. Note the isotopic pattern for Cl-Pz (M^+ and $M+2$ peaks in an approximate 3:1 ratio) due to the natural abundance of ^{35}Cl and ^{37}Cl .
- **Fragmentation Patterns:**

- A common fragmentation pathway for piperazinyl anilines is the cleavage of the piperazine ring.
- In PzA and Me-PzA, a significant fragment at m/z 134 corresponds to the loss of a C_2H_5N fragment from the piperazine ring.
- Me-PzA also shows a characteristic fragment at m/z 99, corresponding to the N-methylpiperazine radical cation.
- The fragmentation of the piperazine ring itself can lead to a base peak at m/z 85 for PzA and Cl-Pz.

Visualization of a Generic Piperazinyl Aniline Structure

Caption: General structure of a 4-(piperazin-1-yl)aniline derivative.

Conclusion

The spectroscopic analysis of piperazinyl anilines is a multifaceted endeavor where each technique provides a unique piece of the structural puzzle. By systematically comparing the spectra of closely related analogs, we can discern the subtle yet significant impacts of minor structural modifications. This guide has provided a framework for such a comparative analysis, grounded in established experimental protocols and expert interpretation. A thorough, multi-technique approach, as outlined here, is paramount for the unambiguous structural characterization of these important pharmaceutical building blocks.

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